

2-Bromopropan-1-ol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Bromopropan-1-ol

Cat. No.: B151844

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **2-Bromopropan-1-ol** (CAS No. 598-18-5), a key intermediate in various chemical syntheses. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

2-Bromopropan-1-ol is a flammable liquid and vapor that can cause skin and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^{[1][2]}

GHS Classification:

Hazard Class	Category
Flammable liquids	3
Skin corrosion/irritation	2
Serious eye damage/eye irritation	2A
Specific target organ toxicity, single exposure	3

Source: PubChem.^{[1][2]}

Hazard Statements:

- H226: Flammable liquid and vapor.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Bromopropan-1-ol** is provided below.

Property	Value
Molecular Formula	C ₃ H ₇ BrO
Molecular Weight	138.99 g/mol
Appearance	Liquid
CAS Number	598-18-5

Source: PubChem, Sigma-Aldrich.[1][3]

Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing the risks associated with **2-Bromopropan-1-ol**.

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.[4]
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4]
- Skin Protection: Wear protective gloves (e.g., Viton®) and a lab coat.[5]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[4]

Handling Procedures:

- Avoid contact with skin and eyes.[4]
- Do not breathe vapors or mist.[4]
- Keep away from open flames, hot surfaces, and sources of ignition.[5]
- Use only non-sparking tools.[4][5]
- Ground and bond containers and receiving equipment to prevent static discharge.[4]
- Wash hands thoroughly after handling.

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- Keep in a fireproof place.[4]
- For long-term storage, keep in a dark place, under an inert atmosphere, and in a freezer at -20°C.[3]

The following diagram illustrates the logical workflow for the safe handling of **2-Bromopropan-1-ol**.

Safe Handling Workflow for **2-Bromopropan-1-ol**

First-Aid Measures

In the event of exposure to **2-Bromopropan-1-ol**, immediate action is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [4] [5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [4] [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [4] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6]

Always show the Safety Data Sheet (SDS) to the attending medical professional.

Fire-Fighting Measures

2-Bromopropan-1-ol is a flammable liquid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. Containers may explode when heated.
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide gas.

- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Evacuate:** Immediately evacuate personnel from the area.
- **Ventilate:** Ensure adequate ventilation.
- **Eliminate Ignition Sources:** Remove all sources of ignition.
- **Containment:** Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal.
- **Personal Protection:** Wear appropriate personal protective equipment during cleanup.
- **Environmental Precautions:** Prevent the spill from entering drains or waterways.

Experimental Protocol: Synthesis of 2-Bromopropan-1-ol

The following is a representative experimental protocol for the synthesis of **2-Bromopropan-1-ol**. This protocol should only be carried out by trained professionals in a properly equipped laboratory, adhering to all safety precautions outlined in this guide.

Reaction: Propane-1,2-diol + Phosphorus tribromide → **2-Bromopropan-1-ol** + 1-Bromopropan-2-ol + Phosphorous acid

Materials:

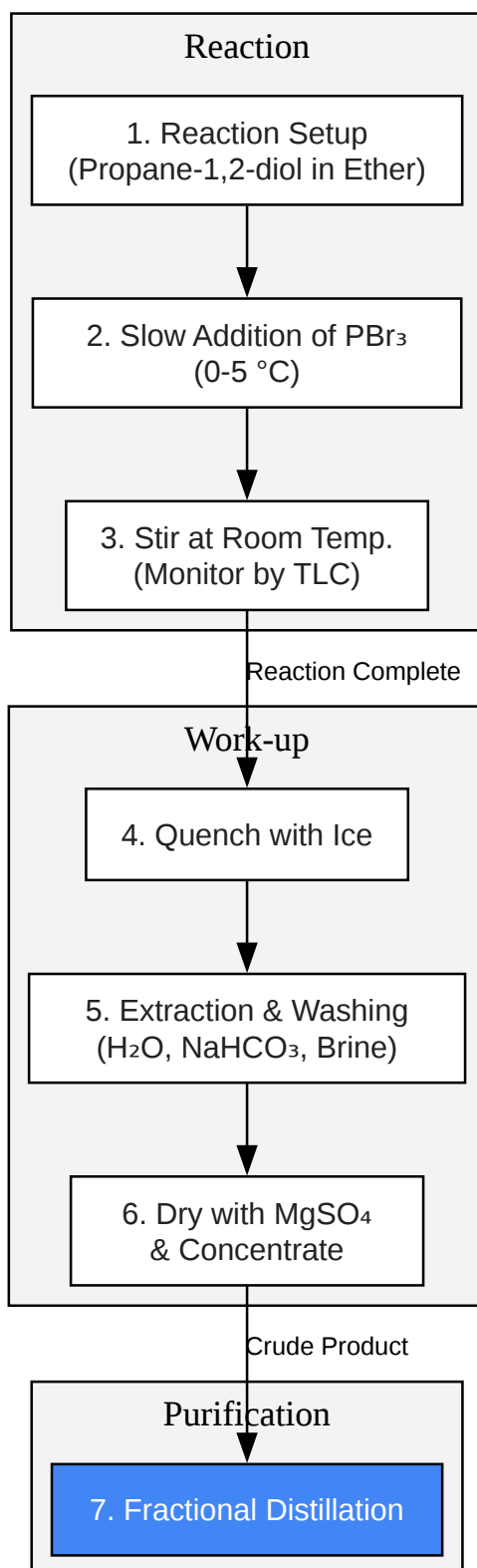
- Propane-1,2-diol
- Phosphorus tribromide (PBr₃)
- Diethyl ether (anhydrous)

- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve propane-1,2-diol in anhydrous diethyl ether.
- **Addition of PBr_3 :** Cool the flask in an ice bath. Slowly add phosphorus tribromide dropwise from the dropping funnel while maintaining the temperature at 0-5 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully and slowly pour the reaction mixture over crushed ice to quench the excess PBr_3 .
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by fractional distillation to obtain **2-Bromopropan-1-ol**.

The following diagram outlines the key stages of the synthesis and work-up procedure.



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Synthesis and Work-up of **2-Bromopropan-1-ol**

Disposal Considerations

Dispose of **2-Bromopropan-1-ol** and any contaminated materials in accordance with local, state, and federal regulations.^[5] Do not dispose of it in drains or the environment. It should be treated as hazardous waste.

This technical guide is intended to provide comprehensive safety and handling information for **2-Bromopropan-1-ol**. It is not a substitute for a thorough understanding of the material's properties and the implementation of a robust safety program in your laboratory. Always consult the most up-to-date Safety Data Sheet (SDS) before working with this chemical.

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